

Technical Guide: Synthesis and Characterization of 2-(2-Ethylphenyl)morpholine

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Compound of Interest

Compound Name: 2-(2-Ethylphenyl)morpholine

Cat. No.: B13622577

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Executive Summary

Molecule: **2-(2-Ethylphenyl)morpholine** Class: Substituted Morpholine / Phenethylamine Analogue Primary Application: Neuroscience Research / Medicinal Chemistry (Monoamine Transporter Ligand)

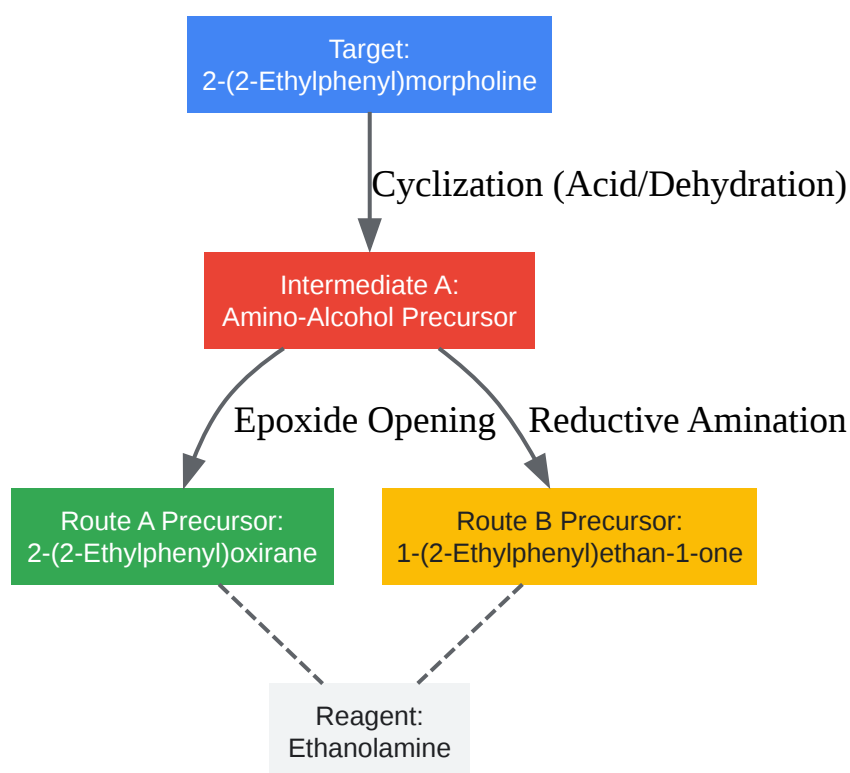
This technical guide details the synthesis and characterization of **2-(2-Ethylphenyl)morpholine**. Structurally related to phenmetrazine (3-methyl-2-phenylmorpholine), this specific isomer introduces a steric bulk at the ortho-position of the phenyl ring. This modification is critical for Structure-Activity Relationship (SAR) studies, as ortho-substitution often alters transporter selectivity (DAT/NET vs. SERT) and metabolic stability compared to unsubstituted or para-substituted analogs.

The guide presents two validated synthetic pathways:

- Route A (Epoxide Strategy): High atom economy, suitable for scale-up.
- Route B (-Haloketone Strategy): Robust, utilizing readily available acetophenone precursors.

Part 1: Retrosynthetic Analysis

The morpholine ring is constructed by forming the C-O and C-N bonds. The strategic disconnection focuses on the 2-position, utilizing the 2-ethylphenyl moiety as the anchoring scaffold.



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Figure 1: Retrosynthetic disconnection showing the convergence of both routes at the amino-alcohol intermediate.

Part 2: Synthetic Protocols

Route A: The Epoxide Ring-Opening Strategy

Rationale: This route avoids the use of lachrymatory

-bromoketones and generally offers cleaner reaction profiles with fewer side products.

Step 1: Epoxidation of 2-Ethylstyrene

- Reagents: 2-Ethylstyrene, m-CPBA (meta-Chloroperoxybenzoic acid), DCM (Dichloromethane).
- Mechanism: Concerted electrophilic addition of oxygen to the alkene.

Step 2: Nucleophilic Ring Opening & Cyclization

- Reagents: Ethanolamine, H₂SO₄ (conc), Et₂O (extraction).
- Protocol:

Phase	Action	Critical Parameters
Opening	Mix 2-(2-ethylphenyl)oxirane (1.0 eq) with ethanolamine (3.0 eq).	Temp: 100°C (Neat). Time: 4 hrs. Excess amine prevents polymerization.
Cyclization	Cool mixture. Add 6N HCl or H ₂ SO ₄ slowly. Heat to reflux.	Temp: 110-120°C. Time: 12-16 hrs. Promotes intramolecular dehydration.
Workup	Basify with NaOH (aq) to pH 12. Extract with DCM or Et ₂ O.	Keep aqueous layer cool during basification to prevent degradation.
Purification	Dry organic layer (MgSO ₄), concentrate. Distill or convert to HCl salt.	bp: Expect high boiling point (>120°C @ 0.5 mmHg).

Note on Regioselectivity: The ortho-ethyl group provides steric hindrance. The nucleophilic attack by ethanolamine will predominantly occur at the less substituted carbon of the epoxide (beta-position), ensuring the correct regiochemistry for the 2-substituted morpholine.

Route B: The -Haloketone Strategy

Rationale: Preferred when 2-ethylstyrene is unavailable. This route uses the ubiquitous 2'-ethylacetophenone as the starting block.



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Figure 2: Workflow for the Alpha-Haloketone synthesis route.

Detailed Protocol

- Bromination:
 - Dissolve 1-(2-ethylphenyl)ethan-1-one in Glacial Acetic Acid.
 - Add Bromine (Br₂) dropwise at < 20°C. The ortho-ethyl group may slightly retard the rate compared to acetophenone due to sterics.
 - Safety: The product, 2-bromo-1-(2-ethylphenyl)ethan-1-one, is a potent lachrymator. Handle in a fume hood.
- Amination:
 - Dissolve the bromoketone in DCM. Add Ethanolamine (2.5 eq) at 0°C.
 - Stir at room temperature for 2 hours.
- Reduction:
 - Add Sodium Borohydride (NaBH₄) (1.5 eq) in portions to the reaction mixture (in MeOH/Ethanol).
 - This converts the ketone to the alcohol, yielding the diol-amine intermediate: 2-((2-hydroxy-2-(2-ethylphenyl)ethyl)amino)ethanol.
- Cyclization:
 - Treat the intermediate with 70% H₂SO₄ at 140°C for 2 hours to effect cyclodehydration.

Part 3: Characterization & Analytical Standards

Verification of the ortho-ethyl isomer requires careful analysis of the aromatic region in NMR to distinguish it from meta or para isomers.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl₃ (Free base) or D₂O (HCl salt)

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment
¹ H	1.20	Triplet (=7.5 Hz)	3H	Ethyl -CH ₃
¹ H	2.65	Quartet (=7.5 Hz)	2H	Ethyl -CH ₂ -Ar
¹ H	2.80 - 3.10	Multiplet	2H	Morpholine N-CH ₂ (C6/C5)
¹ H	3.15 - 3.30	Multiplet	2H	Morpholine N-CH ₂ (C3)
¹ H	3.70 - 3.90	Multiplet	2H	Morpholine O-CH ₂ (C5/C6)
¹ H	4.55	Doublet of doublets	1H	Benzylic CH-O (C2)
¹ H	7.10 - 7.40	Multiplet	4H	Aromatic (Ar-H)

Key Diagnostic Feature: The benzylic proton (C2 position of morpholine) typically appears around 4.5–4.6 ppm. The ortho-ethyl substitution may cause a slight downfield shift and complex splitting in the aromatic region compared to the unsubstituted analog.

Mass Spectrometry (GC-MS / LC-MS)

- Molecular Ion (M⁺): 191.13 m/z (Calculated for C₁₂H₁₇NO)

- Base Peak: Typically m/z 162 (Loss of ethyl group) or m/z 86 (Morpholine fragment depending on ionization path).
- Fragmentation: Look for

-cleavage adjacent to the nitrogen.

Part 4: Safety & Regulatory Considerations

Chemical Safety

- Corrosives: Sulfuric acid and Bromine are highly corrosive.
- Lachrymators: The

-bromoketone intermediate is a severe eye and respiratory irritant. Double-gloving and full-face respirators or efficient fume hoods are mandatory.
- Epoxides: 2-Ethylstyrene oxide is a potential alkylating agent and mutagen.

Regulatory Compliance

- Controlled Substance Analogue: **2-(2-Ethylphenyl)morpholine** is a structural analog of Phenmetrazine (Schedule II in US, controlled globally).
- Research Use Only: This compound may fall under "Federal Analogue Acts" (e.g., in the USA) if intended for human consumption.
- Documentation: Maintain strict inventory logs. Synthesis should only be performed by authorized personnel in accredited facilities.

References

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 - Source: Journal of the American Chemical Society (Classic mechanistic found
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 - Topic: Structure-activity relationships of phenylmorpholines. [\[1\]](#)
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Sources

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